

Chemical characteristics of substituted methyl benzoates

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Compound of Interest

Compound Name: *Methyl 2-hydroxy-4-morpholinobenzoate*

CAS No.: 207850-94-0

Cat. No.: B2409584

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Topic: Chemical Characteristics and Synthetic Utility of Substituted Methyl Benzoates Content

Type: In-depth Technical Guide Audience: Researchers, Scientists, and Drug Development Professionals

Executive Summary

Substituted methyl benzoates represent a pivotal class of aromatic esters serving as versatile scaffolds in medicinal chemistry, fragrance formulation, and materials science. Their utility is defined by the electronic tunability of the benzene ring, where substituents at ortho, meta, and para positions dictate reactivity, spectroscopic signatures, and biological interaction. This guide provides a rigorous analysis of their physicochemical properties, governed by Hammett linear free-energy relationships, and details optimized synthetic protocols ranging from classical Fischer esterification to modern green catalytic cycles.

Electronic Structure & Reactivity: The Hammett Correlation

The reactivity of substituted methyl benzoates is quantitatively described by the Hammett equation, which correlates reaction rates (

) or equilibrium constants (

) with the electronic nature of substituents (

).

- (Substituent Constant): Measures the electron-donating or withdrawing capability relative to hydrogen.[1]
- (Reaction Constant): Measures the sensitivity of the reaction to electronic effects.[2] For the alkaline hydrolysis of methyl benzoates,

is positive (+2.38), indicating that electron-withdrawing groups (EWGs) accelerate the reaction by stabilizing the anionic tetrahedral intermediate.

Mechanistic Implications

- Electron-Withdrawing Groups (EWGs): Substituents like

and

withdraw electron density via induction (

) or resonance (

), increasing the electrophilicity of the carbonyl carbon. This lowers the activation energy for nucleophilic attack (e.g., by

).
- Electron-Donating Groups (EDGs): Substituents like

and

donate electron density, reducing carbonyl electrophilicity and retarding hydrolysis.

Table 1: Hammett Substituent Constants (

) and Impact on Reactivity

Substituent ()	Type	Value	Effect on Hydrolysis Rate ()	Electronic Effect
	Strong EWG	+0.78	Significantly Accelerated	Strong
	Weak EWG	+0.23	Moderately Accelerated	
	Reference	0.00	1.0 (Baseline)	N/A
	Weak EDG	-0.17	Slightly Retarded	Hyperconjugation
	Strong EDG	-0.27	Significantly Retarded	Strong

“

Note: The negative

value for

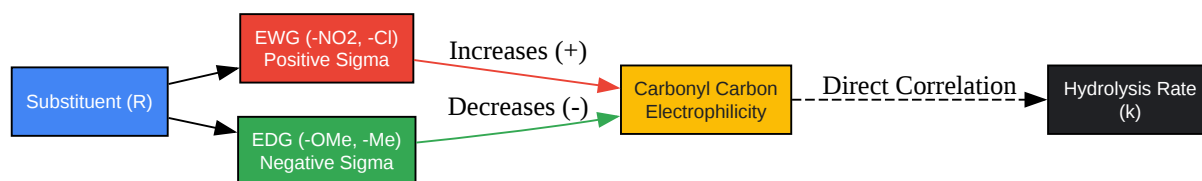
-OMe arises because its resonance donation (

) outweighs its inductive withdrawal (

).

Visualizing Electronic Effects

The following diagram illustrates the logical flow of substituent effects on ester hydrolysis.



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Figure 1: Logical flow of substituent electronic effects on the hydrolysis rate of methyl benzoates.

Spectroscopic Profiling

Characterization of substituted methyl benzoates relies heavily on NMR and IR spectroscopy. The electronic environment of the ring protons and the carbonyl carbon shifts predictably based on the substituent.

NMR Characteristics

The methyl ester protons (

) typically appear as a sharp singlet around 3.85 – 3.95 ppm. Aromatic protons show distinct splitting patterns (AB systems for para-substitution) and chemical shifts driven by shielding/deshielding effects.

- Deshielding (Downfield Shift): EWGs (e.g.,
) pull density away from the ring, shifting adjacent protons downfield (
ppm).
- Shielding (Upfield Shift): EDGs (e.g.,
) increase ring electron density, shifting adjacent protons upfield (
ppm).

Table 2: Comparative Physical and Spectral Properties

Compound	Structure	Melting Point (°C)	NMR (Ar-H, ppm)	NMR (, ppm)
Methyl Benzoate		-12.5	7.40 – 8.05 (m)	3.90
Methyl 4-nitrobenzoate		94 – 96	8.20 – 8.30 (d)	3.98
Methyl 4-methoxybenzoate		48 – 49	6.90 – 8.00 (d)	3.87

Data Sources: Sigma-Aldrich [1], NIST WebBook [2].

Synthetic Protocols

We present two validated protocols: a classical Fischer esterification and a modern "Green" solid-acid catalyzed method.

Method A: Classical Fischer Esterification (Self-Validating)

- Principle: Acid-catalyzed equilibrium reaction between benzoic acid and methanol. Excess methanol drives the equilibrium (Le Chatelier's principle).
- Validation Checkpoint: The formation of a biphasic system upon water addition confirms ester insolubility vs. unreacted acid solubility.

Protocol:

- Charge: In a 100 mL round-bottom flask, combine substituted benzoic acid (50 mmol) and anhydrous methanol (25 mL).
- Catalyst: Add conc.

(1.0 mL) dropwise with stirring. Caution: Exothermic.

- Reflux: Heat to reflux () for 2 hours. Monitor via TLC (Mobile phase: 8:2 Hexane/EtOAc).
- Workup:
 - Cool to room temperature.^{[3][4][5]}
 - Pour into ice water (100 mL). The ester will separate as an oil or precipitate as a solid.
 - Extract with dichloromethane (mL).
 - Wash organic layer with (removes unreacted acid—bubbling indicates neutralization) and brine.
- Purification: Dry over , filter, and concentrate in vacuo. Recrystallize solids from ethanol; distill liquids.

Method B: Green Synthesis using Solid Acid Catalyst (Zr/Ti or Resin)

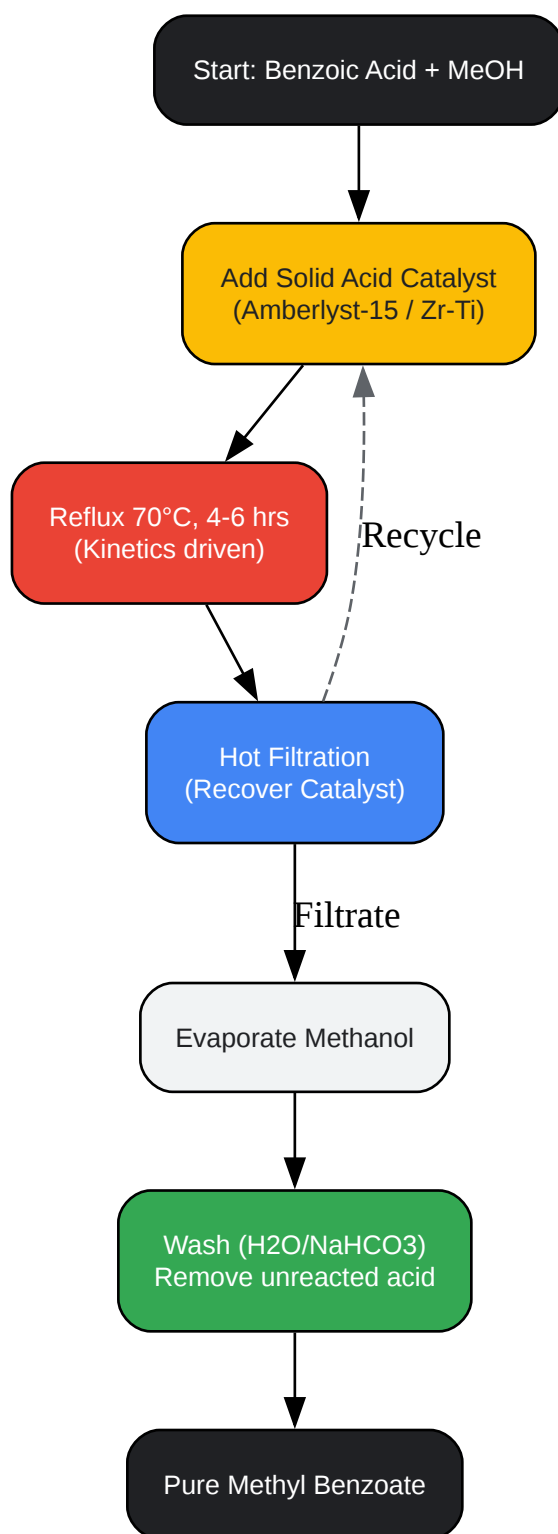
- Advantage: Eliminates corrosive liquid waste; catalyst is reusable.
- Validation Checkpoint: Catalyst recovery via simple filtration; absence of sulfate salts in aqueous waste.

Protocol:

- Preparation: Activate Amberlyst-15 or Sulfated Zirconia catalyst by drying at for 1 hour.
- Reaction: Mix benzoic acid derivative (10 mmol), methanol (100 mmol), and solid catalyst (0.5 g) in a reaction vessel.

- Process: Reflux at

for 4–6 hours.
 - Optimization: Use a Dean-Stark trap if using higher boiling alcohols, but for methanol, excess solvent suffices.
- Isolation: Filter the hot mixture to recover the solid catalyst (wash with cold methanol).
- Finishing: Evaporate methanol from the filtrate. Dissolve residue in ethyl acetate, wash with water, and dry.^[6] Yields typically >85%.



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Figure 2: Workflow for the Green Synthesis of Methyl Benzoates using a recoverable solid acid catalyst.

Applications in Drug Discovery

Substituted methyl benzoates are not merely end-products but critical intermediates in the synthesis of heterocycles and active pharmaceutical ingredients (APIs).

- **Enzyme Inhibition Studies:** Methyl 4-nitrobenzoate is used to characterize nitroreductase enzymes (e.g., NfsA from *E. coli*), serving as a substrate to map enzymatic pockets for antibiotic resistance research [3].
- **Pentose Phosphate Pathway (PPP) Inhibitors:** Derivatives like methyl 4-aminobenzoate have been identified as inhibitors of G6PD and 6PGD, enzymes critical for cancer cell metabolism. Docking studies reveal that the benzoate ester moiety anchors the molecule within the active site via hydrogen bonding and

-stacking interactions [4].
- **Lenalidomide Impurities:** Methyl 2-methyl-4-nitrobenzoate is monitored as a specific process-related impurity (Impurity 20) in the synthesis of Lenalidomide, a treatment for multiple myeloma, necessitating precise analytical standards [5].

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